

GM1 ganglioside structure and ceramide composition.

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Compound of Interest

Compound Name: GM1-Ganglioside

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An In-depth Technical Guide to GM1 Ganglioside: Structure, Ceramide Composition, and Analysis

Introduction

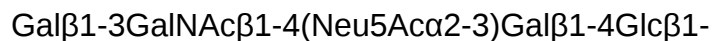
Ganglioside GM1 is a monosialotetrahexosylganglioside, a type of acidic glycosphingolipid found ubiquitously in the plasma membranes of animal cells, with particularly high concentrations in the nervous system where it can constitute up to 6% of all lipids.[1][2] Structurally, GM1 is composed of a hydrophobic ceramide moiety anchored in the lipid bilayer and a hydrophilic oligosaccharide chain extending into the extracellular space.[2][3] This unique structure allows GM1 to play crucial roles in a variety of cellular processes, including signal transduction, cell-to-cell recognition, and modulation of membrane protein function.[2][4] It is particularly enriched in membrane microdomains known as lipid rafts.[1][2][3] This guide provides a detailed overview of the structure of GM1, the heterogeneity of its ceramide component, its involvement in signaling pathways, and the experimental methodologies used for its characterization.

The Molecular Structure of GM1 Ganglioside

The GM1 molecule consists of two main components: a complex carbohydrate headgroup and a lipid tail known as ceramide.[1]

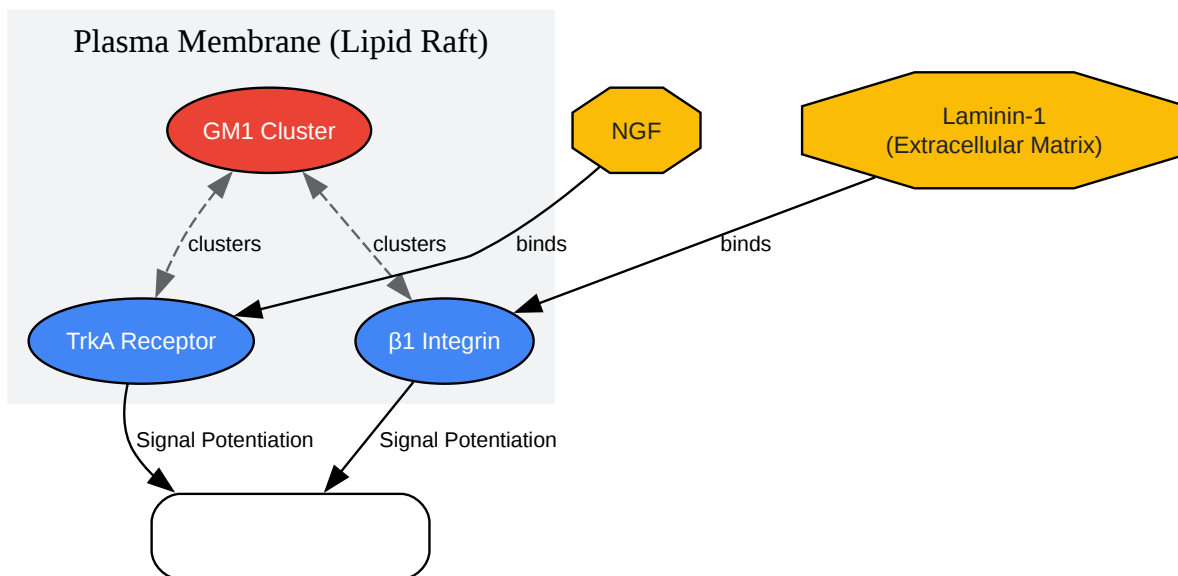
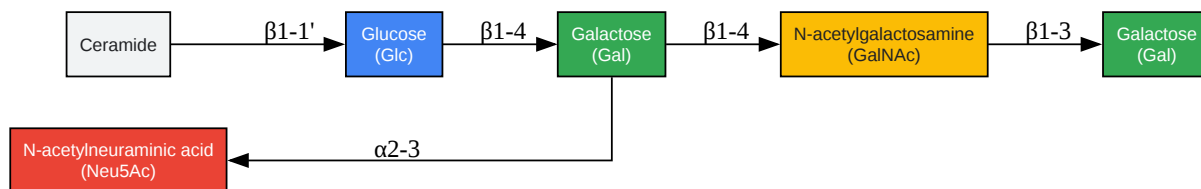
Oligosaccharide Headgroup

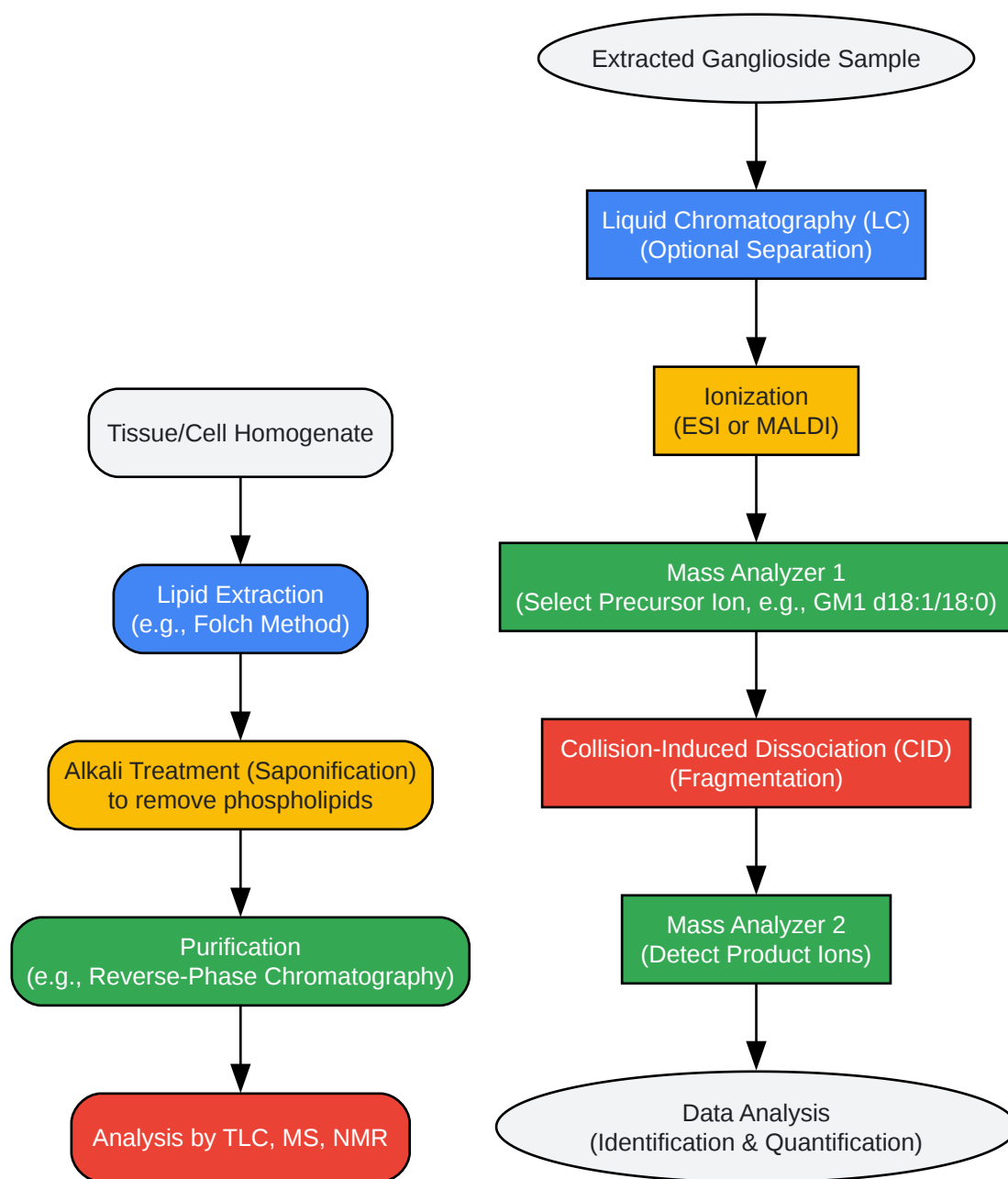
The oligosaccharide portion of GM1 is a branched pentasaccharide.^{[1][5]} Its structure is as follows:



This chain is attached via a β -glycosidic linkage to the ceramide moiety.^[6] The components are:

- Glucose (Glc): The innermost sugar residue, directly linked to the ceramide.
- Galactose (Gal): Two galactose residues are present.
- N-acetylgalactosamine (GalNAc): An amino sugar that provides a branching point.
- N-acetylneuraminic acid (Neu5Ac): Also known as sialic acid, this negatively charged sugar is characteristic of gangliosides and is attached to the inner galactose residue.^[2] The presence of one sialic acid molecule classifies GM1 as a monosialoganglioside.^[7]





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